

cetorelix acetate solubility and stability

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Compound Focus: Cetorelix Acetate

CAS No.: 145672-81-7

Cat. No.: S523236

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Solubility and Basic Properties

Cetorelix acetate is a decapeptide with gonadotropin-releasing hormone (GnRH) antagonist activity [1]. The following table summarizes its key physicochemical properties and solubility data.

Property	Details
Molecular Formula	$C_{72}H_{96}ClN_{17}O_{16}$ [2]
CAS Number	145672-81-7 [2]
Physical Form	White to off-white solid [2]
Solubility in Water	2 mg/mL (1.34 mM) [2]
Solubility in DMSO	50 mg/mL (33.53 mM) [2]
Solubility in Methanol	~10 mg/mL [3]

Stability and Storage

Cetorelix acetate is a temperature-sensitive peptide, and its stability is a primary concern in formulation design.

- **Recommended Storage:** For long-term storage, the powder should be kept sealed at **-20°C**, away from moisture and light. Once dissolved, stock solutions in water or DMSO are stable for several months at **-20°C** and for about one month at **-20°C** when stored sealed [2].
- **Stability in Formulation:** The commercial product, **Cetrotide**, is a lyophilized powder that requires refrigeration (2°C to 8°C) and must be reconstituted with sterile water before use [4] [1]. Significant research is focused on developing more stable, ready-to-use liquid injections to overcome the drawbacks of lyophilized powders, such as the need for reconstitution and stability issues related to gel formation [4] [5].
- **General Guidance for Refrigerated Drugs:** A 2025 review on refrigerated medications highlights that stability during room-temperature excursions can be highly variable and brand-specific [6]. While cetrorelix was not listed in the provided excerpts, the review stresses that for any refrigerated drug, **brand-specific stability data from the manufacturer should always be prioritized** to avoid compromising potency [6].

Analytical Method for Assay

A validated reversed-phase HPLC method has been developed for the determination of **cetrorelix acetate** in bulk material and pharmaceutical formulations [1]. The methodology is summarized below.

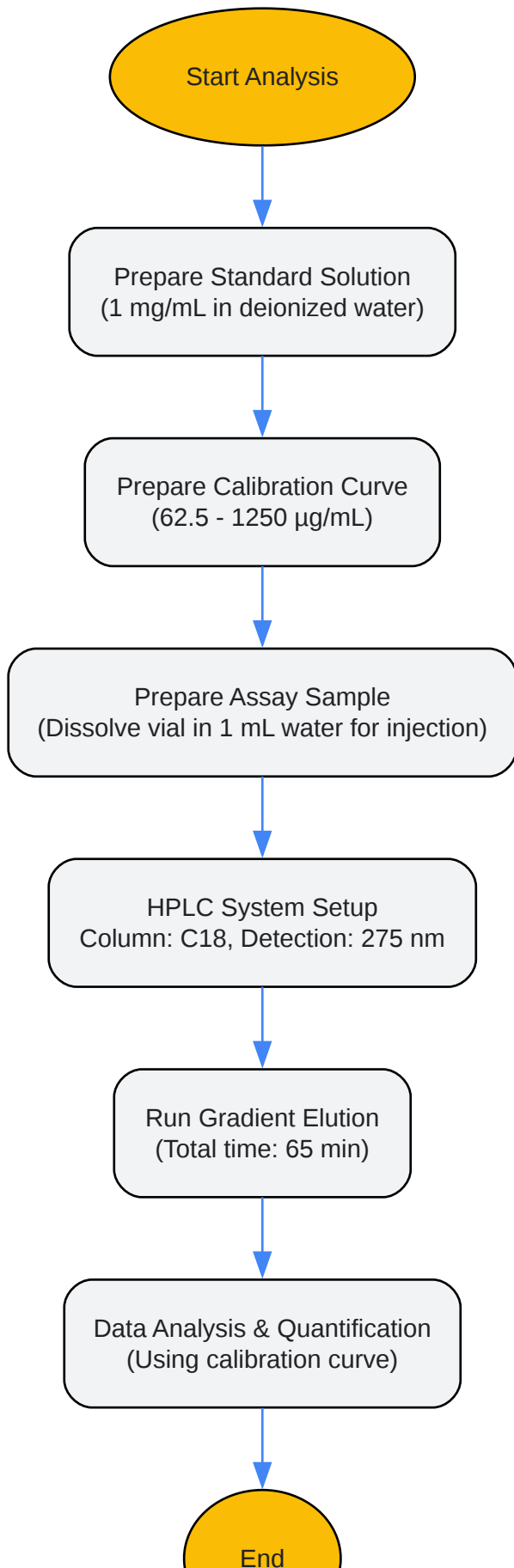
Parameter	Description
Objective	To determine cetrorelix acetate in bulk and pharmaceutical dosage forms [1].
Column	C18 reversed-phase column (e.g., Lichrospher 250 × 4.60 mm, 5µm) [1].

| **Mobile Phase** | **A:** 0.1% (v/v) Trifluoroacetic Acid (TFA) in water. **B:** 0.1% (v/v) TFA in acetonitrile. [1] || **Gradient Program** | 90% A for 5 min → to 70% B over 15 min → 70% B for 10 min → to 90% A over 5 min → 90% A for 30 min [1]. || **Flow Rate** | 1.0 mL/min [1] || **Detection Wavelength** | 275 nm [1] || **Injection Volume** | 20 µL [1] || **Linearity Range** | 62.5 - 1250 µg/mL ($r^2 = 0.999$) [1] || **Validation** | The method was validated per ICH guidelines with accuracy >97% and precision (RSD) < 1.6% [1]. |

This method uses gradient elution, which is preferred for peptides like cetrorelix because they tend to exhibit broad peaks and variable retention times under isocratic conditions [1].

Experimental Workflow

For clarity, the following diagram outlines the key steps involved in the sample preparation and analysis of **cetrorelix acetate** using the described HPLC method.





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*Experimental workflow for **cetrorelix acetate** analysis.*

Key Insights for Formulation

When working with **cetrorelix acetate**, consider these points informed by the search results:

- **Prioritize Manufacturer Data:** For specific stability information, especially regarding temperature excursions, always consult the official manufacturer's documentation (e.g., package insert, Summary of Product Characteristics) as profiles can vary even for the same active ingredient [6].
- **Consider Advanced Formulations:** Be aware that research is actively exploring more stable liquid formulations of cetrorelix using techniques like complexation with cyclodextrins to prevent gelation and improve shelf-life [4].
- **Handle with Care:** **Cetrorelix acetate** is classified as a reproductive hazard (Repr. 1B), requiring appropriate safety measures during handling [3].

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References

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